

# Navigating the Reactivity of Borane-Tetrahydrofuran Solutions: An In-depth Safety Guide

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## Compound of Interest

Compound Name: Oxolane;trideuterioborane

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Borane-tetrahydrofuran (borane-THF) is a versatile and widely used reagent in organic synthesis, prized for its ability to perform a variety of chemical transformations, including reductions and hydroborations. However, its utility is matched by its significant hazardous properties, necessitating a thorough understanding and strict adherence to safety protocols. This technical guide provides a comprehensive overview of the material safety data for borane-THF solutions, with a focus on quantitative data, safe handling procedures, and emergency response.

## Core Safety & Physical Data

Borane-THF solutions are typically 1M concentrations of borane in tetrahydrofuran. The hazardous nature of this reagent is a composite of the properties of both borane and the THF solvent. It is a highly flammable liquid and vapor that reacts violently with water and other protic solvents, releasing flammable hydrogen gas which can ignite spontaneously.<sup>[1]</sup> Furthermore, the THF solvent can form explosive peroxides upon exposure to air, especially after prolonged storage.<sup>[1]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of a typical 1M borane-THF solution is presented below. This data is essential for the design of safe experimental setups and for understanding the behavior of the reagent under various conditions.

Property	Value	Source(s)
Appearance	Clear, colorless liquid	[2]
Odor	Acrid, similar to tetrahydrofuran and diborane	[3][4]
Density (at 25°C)	0.876 g/mL	[5]
Flash Point (Closed Cup)	-17°C to -22°C (1°F to -7.6°F)	[2][5]
Boiling Point	~66°C (151°F) (for THF)	[5]
Autoignition Temperature	103°C / 217.4°F	[6]
Explosion Limits in Air (THF)	Lower: ~2 vol %, Upper: 13 vol %	[6]

## Toxicological Data and Exposure Limits

Exposure to borane-THF can occur via inhalation, ingestion, or skin/eye contact. The solution and its vapors are irritating to the respiratory tract, skin, and eyes.[2] Inhalation of high concentrations of THF vapors can lead to central nervous system effects, including nausea, dizziness, and headache.[2][3]

Parameter	Value	Species	Source(s)
Oral LD50 (THF)	1650 mg/kg	Rat	[2]
Inhalation LC50 (THF)	21000 ppm (3-hour exposure)	Rat	[2]
ACGIH TLV-TWA (THF)	50 ppm	N/A	[1]
ACGIH TLV-STEL (THF)	100 ppm	N/A	[1]
OSHA PEL-TWA (THF)	200 ppm (590 mg/m <sup>3</sup> )	N/A	[3]
OSHA PEL-TWA (Diborane)	0.1 ppm (0.1 mg/m <sup>3</sup> )	N/A	[3]
ACGIH TLV-TWA (Diborane)	0.1 ppm	N/A	[3]

## Experimental Protocols and Safe Handling

Strict adherence to established protocols is critical when working with borane-THF to mitigate the inherent risks. The following sections detail essential procedures for handling, storage, and emergency situations.

### Standard Handling and Storage Protocol

All manipulations of borane-THF should be conducted in a well-ventilated fume hood, away from ignition sources.[7] The reagent is air and moisture-sensitive and should be handled under an inert atmosphere of dry nitrogen or argon.[7]

Storage:

- Store in a tightly sealed, properly labeled container.[7]
- Refrigerate at temperatures between 2°C and 8°C to minimize decomposition.

- Store in a designated flammables cabinet, away from incompatible materials.[7]
- Periodically test for the presence of peroxides, especially if the container has been opened. [8]

#### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.[1]
- Skin Protection: A flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., butyl rubber or Teflon) are required.[1]
- Respiratory Protection: For situations with a potential for vapor inhalation, a NIOSH-approved self-contained breathing apparatus (SCBA) should be used.[7]

## Workflow for Safe Handling of Borane-THF



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Caption: Workflow for the safe handling of borane-THF solutions.

## Emergency Procedures

In the event of an emergency, prompt and correct action is crucial to minimize harm.

#### Spill Response:

- Evacuate: Immediately evacuate the area and alert others.[1]
- Ventilate: Ensure the area is well-ventilated.[1]

- **Contain:** For small spills, cover with a dry, inert absorbent material such as sand or vermiculite.<sup>[2]</sup> Do not use combustible materials.
- **Collect:** Using non-sparking tools, carefully collect the absorbed material into a container for disposal.<sup>[2]</sup>
- **Decontaminate:** Decontaminate the spill area thoroughly.

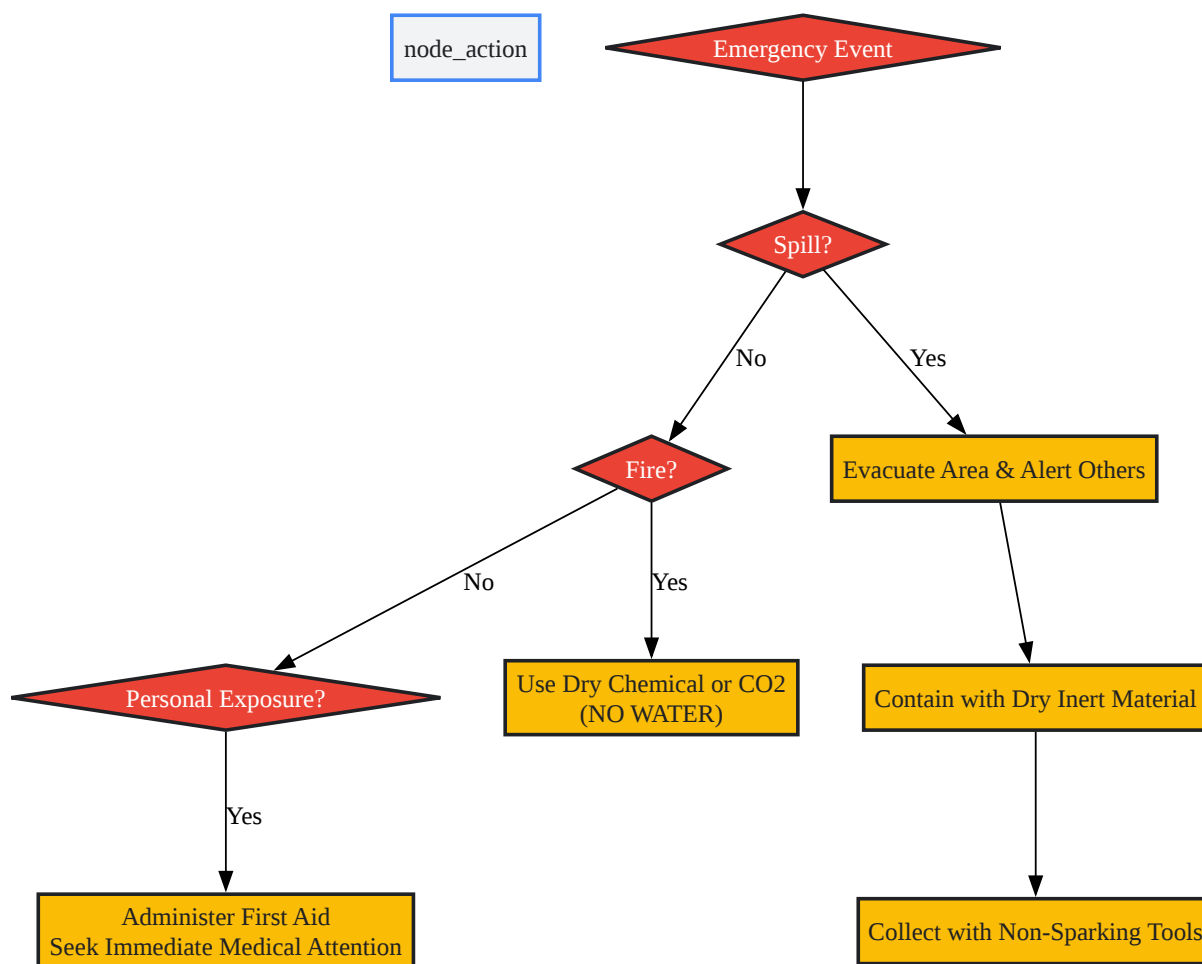
#### Fire Response:

- **Extinguishing Media:** Use dry chemical powder, carbon dioxide, or sand. DO NOT USE WATER, FOAM, OR HALOGENATED AGENTS.<sup>[7]</sup>
- **Firefighter Precautions:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).<sup>[7]</sup>

#### First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.<sup>[8]</sup>
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.<sup>[8]</sup>
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.<sup>[8]</sup>
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.<sup>[8]</sup>

## Emergency Response Logic



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Caption: Logical flow for emergency response to incidents involving borane-THF.

## Quenching and Disposal Protocol

Unused or excess borane-THF must be carefully quenched before disposal. This process generates hydrogen gas and should be performed in a fume hood with no nearby ignition sources.

#### Recommended Quenching Procedure:

- Cool the borane-THF solution in an ice bath.
- Slowly and carefully add a protic solvent, such as methanol or isopropanol, dropwise with stirring.<sup>[9]</sup> Be prepared for vigorous gas evolution.
- Continue adding the protic solvent until the gas evolution ceases.
- The resulting solution can then be neutralized and disposed of in accordance with local regulations.

#### Waste Disposal:

- All waste materials, including quenched solutions and contaminated absorbents, must be disposed of as hazardous waste.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

## Conclusion

Borane-tetrahydrofuran is an indispensable reagent for many chemical transformations, but its safe use is paramount. A comprehensive understanding of its physical, chemical, and toxicological properties, coupled with strict adherence to established handling, storage, and emergency procedures, is essential for the protection of researchers and the environment. By implementing the guidelines outlined in this technical guide, scientific professionals can confidently and safely harness the synthetic power of borane-THF.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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